

Introduction: The Strategic I

Author: BenchChe

Compound of Interest

Compound Name: *Tert-butyl 3-methyl-2-methylamino-butanoate*
CAS No.: 89537-01-9
Cat. No.: B13395835

In the landscape of medicinal chemistry and peptide-based drug development, subtle molecular modifications can lead to profound changes in therap
[1] This seemingly simple alteration significantly impacts the physicochemical and biological properties of peptides.[2] Tert-butyl N-methyl-L-valinate is

The incorporation of N-methylated amino acids into peptide chains is a well-established strategy to enhance pharmacokinetic profiles.[2][3] This modi
Furthermore, the removal of the amide proton reduces the hydrogen bonding capacity of the peptide backbone, which can lead to improved membrar
structure and its binding affinity to biological targets.[3]

Tert-butyl N-methyl-L-valinate serves as a ready-to-use reagent for introducing these advantages into a peptide sequence. The tert-butyl ester provid
comprehensive technical overview of Tert-butyl N-methyl-L-valinate, designed for researchers, scientists, and drug development professionals who se

Physicochemical and Structural Properties

Tert-butyl N-methyl-L-valinate is a derivative of the essential amino acid L-valine. It is typically supplied as a liquid at room temperature.[6]

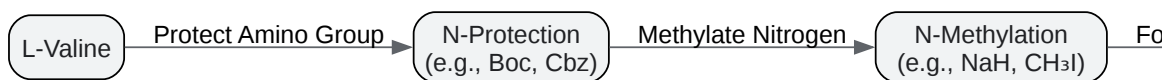
Property	Value
CAS Number	13211-31-9 (for L-Valine, 1,1-dimethylethyl ester)
Molecular Formula	C ₁₀ H ₂₁ NO ₂
Molecular Weight	187.28 g/mol
Appearance	Colorless liquid
Boiling Point	77-78 °C (at 12 Torr)
Density	0.936 g/cm ³ (Predicted)
pKa	7.91 (Predicted)
SMILES	CC(C)(C)C(=O)NC
InChI Key	RJBVJBGFJIHJSZ-ZETCQYMHSA-N

Synthesis and Manufacturing

The synthesis of Tert-butyl N-methyl-L-valinate requires a multi-step process involving the protection of the amino group, N-methylation, and esterifica
these steps can be varied.

One of the most broadly applied methods for N-methylation of N-acyl or N-carbamoyl protected amino acids utilizes sodium hydride and methyl iodide

Illustrative Synthetic Workflow

[Click to do](#)

Caption: A generalized workflow for the synthesis of Tert-butyl N-methyl-L-valinate.

Protocol: N-Methylation of N-Carbobenzyloxy-L-valine followed by Esterification

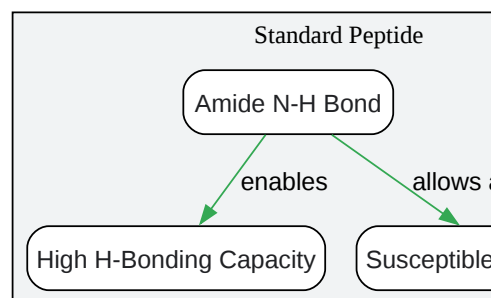
This protocol is a representative example and should be adapted and optimized based on laboratory conditions and scale.

- N-Protection of L-Valine:
 - Dissolve L-Valine in an appropriate solvent system (e.g., aqueous dioxane or THF/water).
 - Cool the solution in an ice bath and add a base (e.g., sodium hydroxide or sodium carbonate).
 - Slowly add benzyl chloroformate (Cbz-Cl) while vigorously stirring and maintaining a basic pH.
 - Allow the reaction to warm to room temperature and stir for several hours until completion, as monitored by TLC.
 - Work up the reaction by acidifying the aqueous layer and extracting the N-Cbz-L-valine product with an organic solvent (e.g., ethyl acetate). Dry
- N-Methylation:
 - Caution: This step uses sodium hydride, which is highly reactive. Perform in an inert atmosphere (e.g., Argon or Nitrogen) and use anhydrous so
 - Suspend sodium hydride (NaH) in anhydrous THF in a flame-dried flask.
 - Cool the suspension to 0 °C and slowly add a solution of N-Cbz-L-valine in anhydrous THF.
 - Allow the mixture to stir for 30-60 minutes at 0 °C.
 - Add methyl iodide (CH₃I) dropwise and allow the reaction to slowly warm to room temperature, stirring overnight.
 - Quench the reaction carefully by adding saturated aqueous ammonium chloride.
 - Extract the product, Cbz-N-methyl-L-valine, with an organic solvent, wash with brine, dry over anhydrous sodium sulfate, and concentrate under
- Tert-butyl Esterification:
 - Dissolve the purified Cbz-N-methyl-L-valine in an appropriate solvent like dichloromethane or tert-butyl acetate.^[9]
 - Add a catalytic amount of a strong acid (e.g., sulfuric acid or p-toluenesulfonic acid).
 - Add an excess of isobutylene gas or liquid isobutylene in a pressure-rated vessel.
 - Stir the reaction at room temperature until completion.
 - Carefully neutralize the acid catalyst and work up the reaction to isolate the Cbz-protected Tert-butyl N-methyl-L-valinate.
- Final Deprotection (if required for specific applications):
 - The Cbz group can be removed via hydrogenolysis (e.g., using H₂ gas with a Palladium on carbon catalyst) to yield the final product, Tert-butyl N

Applications in Research and Drug Development

The utility of Tert-butyl N-methyl-L-valinate stems from the combined benefits of its N-methyl and tert-butyl ester moieties.

1. Enhancing Peptide Stability and Permeability: The primary application is as a building block in solid-phase peptide synthesis (SPPS).[3] The N-methyl group increases the metabolic half-life for the resulting peptide therapeutic. The N-methylation also disrupts the hydrogen-bonding network of the peptide backbone, which can reduce aggregation.

[Click to do](#)

Caption: Impact of N-methylation on key peptide properties leading to improved pharmacokinetics.

2. As a Chiral Intermediate: Beyond peptides, it serves as a valuable chiral intermediate in the synthesis of complex small molecule pharmaceuticals.

3. Probing Protein-Ligand Interactions: The tert-butyl group provides a unique and powerful probe for Nuclear Magnetic Resonance (NMR) spectroscopy. It can be used to study protein-ligand binding, as intermolecular Nuclear Overhauser Effects (NOEs) can be observed between the ligand's tert-butyl group and nearby protons in the protein.

Spectroscopic Data and Characterization

Characterization of Tert-butyl N-methyl-L-valinate is essential for confirming its identity and purity.

- ¹H NMR Spectroscopy: The proton NMR spectrum is highly characteristic. Key expected signals include:
 - A singlet at approximately δ 1.4-1.5 ppm, integrating to 9 protons, corresponding to the tert-butyl ester group.[15]
 - A singlet for the N-methyl group.
 - Multiplets for the valine side chain protons (CH and two CH₃ groups), typically appearing more upfield. The diastereotopic methyl groups of the valine side chain will appear as distinct multiplets.
 - A signal for the alpha-proton (α -H).
- ¹³C NMR Spectroscopy: The carbon spectrum will show distinct signals for:
 - The quaternary carbon of the tert-butyl group (around δ 80-82 ppm).
 - The three equivalent methyl carbons of the tert-butyl group (around δ 28 ppm).[15]
 - The N-methyl carbon.
 - The carbonyl carbon of the ester.
 - The carbons of the valine side chain (α -C, β -C, and two γ -C).[16]
- Mass Spectrometry (MS): Electrospray ionization mass spectrometry (ESI-MS) would typically show a prominent ion corresponding to the protonated molecule, with a molecular weight consistent with the expected structure.

Safety, Handling, and Storage

As with any chemical reagent, proper safety protocols must be followed when handling Tert-butyl N-methyl-L-valinate.

- Hazard Identification: This compound may be associated with the following hazards:
 - H302: Harmful if swallowed.[10]
 - H315: Causes skin irritation.[10]
 - H319: Causes serious eye irritation.[10]
 - H335: May cause respiratory irritation.[10]
- Precautionary Measures:
 - Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses with side shields, chemical-resistant gloves, and a lab coat.
 - Handling: Use in a well-ventilated area or under a chemical fume hood to avoid inhalation of vapors.[17] Avoid contact with skin, eyes, and clothing.
 - First Aid: In case of eye contact, rinse immediately with plenty of water for at least 15 minutes.[19] For skin contact, wash off immediately with soap and water.
- Storage:
 - Store in a tightly closed container in a cool, dry place.[17][19]
 - Recommended storage is often refrigerated or at -15°C to ensure long-term stability.[8][9]

References

- The Pivotal Role of N-Methylated Amino Acids in Biological Systems: A Technical Guide for Researchers and Drug Development Professionals - BenchChem. [Szf_eF0ug_UmNEKM_HhFVseJE08eDrwyTRHb0rebG51TGSBHxosThAfeQqA0zWWfcgcy1fk4ZXGqqR1Z7IB2kx83tCURWCgyilfhgX_AXc7_SKHkmGTvyf874SyULIP99N4nuj5mGu1fWeLhdPuOUBzf6mKs4BJzU](#)
- CAS 13211-31-9: L-Valine, 1,1-dimethylethyl ester - CymitQuimica. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQCjBS7m35xDQ6scYfZcTP2_bjHAquwFnKfW4zF0tTk5oWEb0fpy8q_zVowErkuf6ftY7zQNNg4uqNm-21zXQrLFSzZ38QzeJJX9onDGV0GE4SxP4klHcelm9xjl-nxs_x9JjGT55wet3hqQfXUdPvzmld_1jLxvB0lgnRGbuPqKCVylL4ub3yjl452UMfd-J7kR1yGj0QdgFh9mvi8l_g0SdWPPpFtF4dgA9_zv4lZDb]
- N-Methylated Amino Acids | Reagents, Chemicals and Labware - Merck. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHfBkXA1lStwhHz4wiUr3jmWKgrra91ldL510dszVWwCcF18DK62XrdMdkTrcUrN4HlyiZ2t7MztmA6K51N_O7ztOwr3rsaQcC3O2wcelm9xjl-nxs_x9JjGT55wet3hqQfXUdPvzmld_1jLxvB0lgnRGbuPqKCVylL4ub3yjl452UMfd-J7kR1yGj0QdgFh9mvi8l_g0SdWPPpFtF4dgA9_zv4lZDb]
- Should My Peptide Be Methylated? - LifeTein. [URL: <https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEvZJD-QSzR1Qz4eknZtaQoKlrxKXJZNQUMZPQmm1U40uQ0=>]
- N-Methylated α -Amino Acids And Peptides: Synthesis And Biological Activity. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/cjBS7m35xDQ6scYfZcTP2_bjHAquwFnKfW4zF0tTk5oWEb0fpy8q_zVowErkuf6ftY7zQNNg4uqNm-21zXQrLFSzZ38QzeJJX9onDGV0GE4SxP4klHcelm9xjl-nxs_x9JjGT55wet3hqQfXUdPvzmld_1jLxvB0lgnRGbuPqKCVylL4ub3yjl452UMfd-J7kR1yGj0QdgFh9mvi8l_g0SdWPPpFtF4dgA9_zv4lZDb]
- N-Methyl Amino Acids Archives - Aapptec Peptides. [URL: <https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFi6l248HWnNW1OLd62effcxCNqgYaq0vmlEsjuM-uURknN91sl7Q==>]
- tert-Butyl L-valinate | 13211-31-9 - ChemicalBook. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQG6BvjksrxJ1TWuuuFON9UYGpPvr1CnLWh5rDGRAnEKfw_GAjy9Qeya3A==]
- 6 Synthesis of N-Alkyl Amino Acids. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQH4Gds0XxaG6xl6MMV8qRhTcQJpV3ZaNCkjFNIzpuKIwq6DquxQm3lwxpfWx0Yd9IEhEPBIPCFONLmLosCAUbyv5slc5WVYwSykIY-1CMs-_aw=]
- N,N-Dimethyl-L-Valine Derivatives in Medicinal Chemistry: A Technical Guide - BenchChem. [URL: <https://vertexaisearch.cloud.google.com/grounding-api-redirect/EdhPaN6kFvJUsQOik3oFTkwon6eeFUE9oJQgzxmpHYwXDenvRbZxgSYiCZi83JQMieUS4dPUQ1T1fQ5Gi63swNxbZ6hGznc4bHNuUd9tO21ZZv>]
- tert-Butyl L-valinate Nine Chongqing Chemdad Co., Ltd. [URL: <https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFZ33ZeAlwpPzyBVE=>]
- N-Methyl-N-Cbz-L-valine tert-butyl ester - Sigma-Aldrich. [URL: <https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQH4fKrcI0aF8IHIMDEKsXODpMa4sYoJMpcyzVw-JSCdZrcP6b5dwE2XqKQ==>]
- tert-Butyl L-valinate | 13211-31-9 - Sigma-Aldrich. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQF_dYrygzIC-DrvUqUE6DrXiLmvWCdC2dr8qT2lByLF5nllT0FLSmp6vBMLXfjVI=]
- tert-Butyl L-valinate | 13211-31-9 - Sigma-Aldrich. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGcfz3V2l9DyW9eywyMD9l0p3iisUPJo9M3HJe7EAFv8VuUD8Mn9p8i39Sa_7ClchWTV_94DYBWbaeBXo6DmgLvb9qwEEZtWYAenmjJy8BebXIsu1MLkJZ0k6qXHeY]
- Evaluation of the tert-butyl group as a probe for NMR studies of macromolecular complexes. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/GjddpAvlqAKIYwsBzAWx1jyRQxmOM8qyCXn35tkOgVHjumjZjR1MzOBPZOqCffgLD5mRG1MtHiM6_0Wu2vVljbM5lQj8MxxSRk4w01KjW1LAFB2]

- A preparation of N-Fmoc-N-methyl- α -amino acids and N-nosyl-N-methyl- α -amino acids. [URL: https://vertexaisearch.cloud.google.com/grounding-eEb0lh0eWVehu70QDj85jKk4Pe5f0uXWFHdvOsWzdOcQ0e4vN209DvGE4z71JRHJzyNJLk4beI_bUcGGQng_8OUP1Md8nyi4Oid0Vcvh5wA-SawW]
- 5616-87-5 | tert-Butyl methyl-L-valinate - ChemScene. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGdJtD5u3acF Eb3wOsojoBfQ0GO5C8NX43FU4jUUr8T_7sLgly9930Hj4w==]
- SAFETY DATA SHEET - Thermo Fisher Scientific. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQH0FieJuRZQgNnt 9Gxrn8i0uCOZxrgW0N5Zr6E3_tF7bEwO7qWWvuAV4VCBhisc1STRCe3P3tDwf4aOXvwAyvQx7F3s-eq_tTrCWWhqg_LkJOL4llaT1uO1o07TUVxs]
- SAFETY DATA SHEET - Fisher Scientific. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFUT-j9voX1PaBCbFZS13 fjmNfRKqm2VmPavYZPtgO_6bliSAZOWnnSOGGCOD5M0onZqnY8MZ5OloTaJa46NgPsGzkSPK0w_ZJR_gHLGkFpKdclOdfJVDusmTnDDvpdkr]
- Fmoc-N-methyl-L-valine - Chem-Impex. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHlnJ_fyFizJOecqL9DsVaaJy]
- Synthesis of N-(tert.-butoxycarbonyl)-L-valine methyl ester (4b) - PrepChem.com. [URL: https://vertexaisearch.cloud.google.com/grounding-api-re Lm4fbyyi8z_8sLplqhbRgvS7VizxhFGLvHUCD7Y9zDDdXmzCnKHI6tRH8BBZ8kF5OY]
- tert-Butyl L-valinate hydrochloride (tert-Butyl (S)-2-amino-3-methylbutanoate hydrochloride). [URL: https://vertexaisearch.cloud.google.com/ground redirect/AUZIYQGbjyOucdmN77jvruBmPNsRfAG2uYAs00xc2Hem2CpA4CxZ2BjZO4YgGI7K2u08Yy_Qk6Xnr6UscjWWsl3Jry_AVHCyZp4RjX4_X]
- B6020 - N-(tert-Butoxycarbonyl)-L-valine Methyl Ester - TCI Chemicals. [URL: <https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZI Sz8pp1NGK1Vr6sITJ092PrN3xJ2HQ==>]
- tert-Butyl methyl-L-valinate - CymitQuimica. [URL: https://vertexaisearch.cloud.google.com/grounding-api- redirect/AUZIYQEqdwmm9a9fGsVqXAXwM_wlHA1qUITsrVo09UWJvOHdpydliLezEko6pZGy9i7KiGx_oKmMIsOknlNVQ4D4o8xQTOqaRIKR5LC]
- L-Valine tert-butyl ester hydrochloride - Chem-Impex. [URL: <https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEBTKUzn1bUe>]
- Using tert-Butyl Groups in a Ligand To Identify Its Binding Site on a Protein - PMC. [URL: https://vertexaisearch.cloud.google.com/grounding-api-re LxURKP8w8Tn7KEUKDK81F7iq1_1Upj4nz8DYaEBIOWEs4wh_6Q8IDSr8bS2PwUpvFtkEmpgLFfv53gEzOql5N_SBI92JxkojLLwtfMcjc9rSaMz_W]
- (Left) Stacked ^1H NMR spectra of the tert-butyl resonances of $[\text{TbL}^+]$... - ResearchGate. [URL: https://vertexaisearch.cloud.google.com/grounding-a xVycUC_dvQAReMiBx1IC0AgAqFRwOcB6ut1P5QlplZRUGPRcDFMr4bUTd5JWpciJO9zAVjtl2HrM9CH4tgw936U8r0yq62AkElvDeRqL_4PWbw2D]
- N-(tert-Butoxycarbonyl)-N-methyl-L-valine | 45170-31-8 - TCI Chemicals. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AU RqblKxKtvSqxMcfmqQ6ahicC1NxiO0hZz_1r8fJwKf9FXVpDWtiR1sX2Rw0Pa2APjRoq8xReLFv2bo2YlrYebjhmZLb01vixxOg==]
- CAS No.13211-31-9,tert-Butyl L-valinate Suppliers,MSDS download - LookChem. [URL: https://vertexaisearch.cloud.google.com/grounding-api-rec 7KiEhNMQQQz5zOkGHNl2puEMeRYdED3KKmWQeb81jO0khOrt1Kuh56y1CeZc8CWE8MuxQDq_0Qauxb0_cbbDY6kBC2tHC2o=]
- Metabolism of t-butyl groups in drugs - Hypha Discovery Blogs. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFP9: SwoFN_iURv1B3KI66h8Qybu8wHPUuGzrDNmZ9-E]
- BMRB entry bmse000052 - L-Valine. [URL: https://vertexaisearch.cloud.google.com/grounding-api- redirect/AUZIYQGeNvZylykAicI2Uj8utbpG3uJKfQazO1s6mzfb01OD2ERivw4lQhifVeL_SrHDFXCQqS Ea1dCPyabfYYNT4lf1dK0kEckJhiIA_p1ZA]
- NMR Chemical Shifts of Common Laboratory Solvents as Trace Impurities - UT Southwestern Medical Center. [URL: https://vertexaisearch.cloud.g redirect/AUZIYQFFscwEuu866HXzjUWP0qeerTE_9pLEfUUOLINyrVJ2QLc1UtC_JgXSNMWyJ2jAJfLUA1asq7sONbEqEKrRvCEK33i78E0VECK4E vKUL5eiZBp40hLnO2je5tyEleycdqBY9SOsv8vCqtKhZ73Xib1pIDmw_VUUCFWgw=]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. pdf.benchchem.com [pdf.benchchem.com]
2. benthamdirect.com [benthamdirect.com]
3. merckmillipore.com [merckmillipore.com]
4. lifetein.com [lifetein.com]
5. peptide.com [peptide.com]
6. Tert-butyl L-valinate | 13211-31-9 [sigmaaldrich.com]
7. CAS 13211-31-9: L-Valine, 1,1-dimethylethyl ester [cymitquimica.com]
8. tert-Butyl L-valinate | 13211-31-9 [chemicalbook.com]
9. tert-Butyl L-valinate Nine Chongqing Chemdad Co. , Ltd [chemdad.com]
10. chemscene.com [chemscene.com]
11. CAS No.13211-31-9,tert-Butyl L-valinate Suppliers,MSDS download [lookchem.com]

- [12. researchmgt.monash.edu](https://researchmgt.monash.edu) [researchmgt.monash.edu]
- [13. Cbz-N-methyl-L-valine - Reaction / Application on synthetic works_Chemicalbook](#) [chemicalbook.com]
- [14. Using tert-Butyl Groups in a Ligand To Identify Its Binding Site on a Protein - PMC](#) [pubmed.ncbi.nlm.nih.gov]
- [15. Evaluation of the tert-butyl group as a probe for NMR studies of macromolecular complexes - PMC](#) [pubmed.ncbi.nlm.nih.gov]
- [16. bmse000052 L-Valine at BMRB](#) [bmrb.io]
- [17. assets.thermofisher.com](#) [assets.thermofisher.com]
- [18. tcichemicals.com](#) [tcichemicals.com]
- [19. fishersci.com](#) [fishersci.com]
- To cite this document: BenchChem. [Introduction: The Strategic Importance of N-Methylated Amino Acids]. BenchChem, [2026]. [Online PDF]. Avail

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

[Contact our Ph.D. ☎](#)
